

# An In-depth Technical Guide to the Chemical Structure of Necrostatin-1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Necrostatin-1

Cat. No.: B1678002

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Necrostatin-1** (Nec-1) is a cornerstone small molecule inhibitor used extensively in the study of regulated necrosis, specifically necroptosis. Its discovery provided a critical tool to dissect the molecular signaling of this lytic, pro-inflammatory cell death pathway. This technical guide provides a comprehensive overview of the chemical structure of **Necrostatin-1**, its mechanism of action as a specific inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1), key structure-activity relationships, and detailed experimental protocols for its characterization. This document is intended to serve as a detailed resource for researchers leveraging **Necrostatin-1** in basic research and therapeutic development.

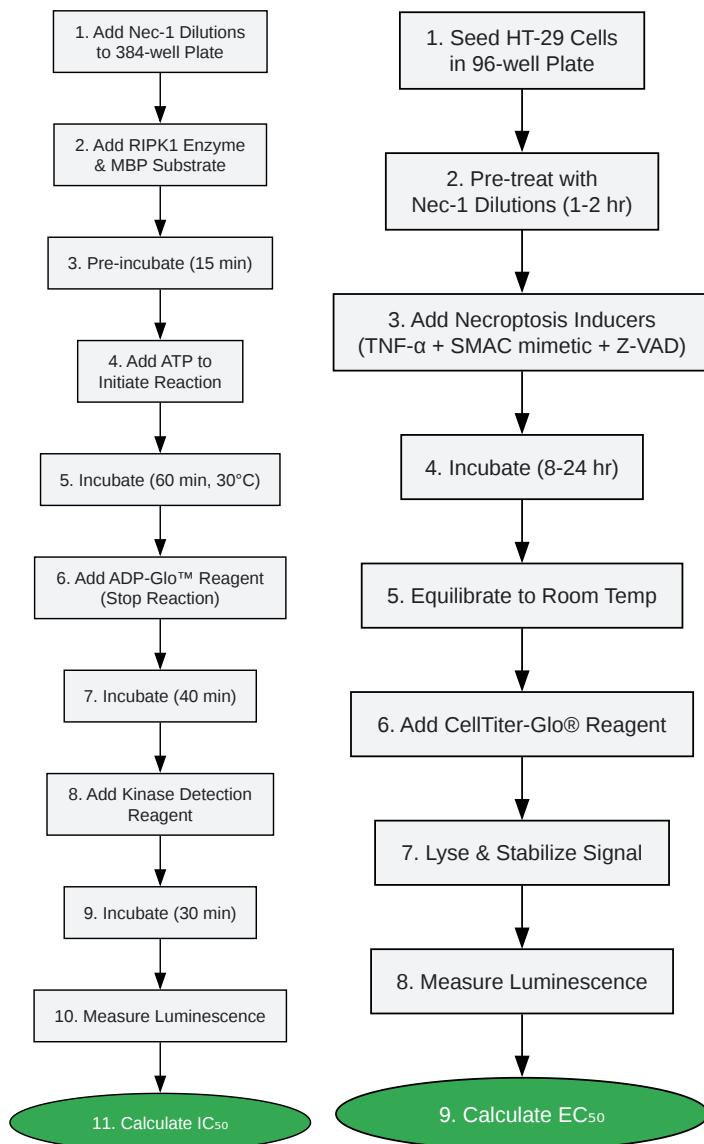
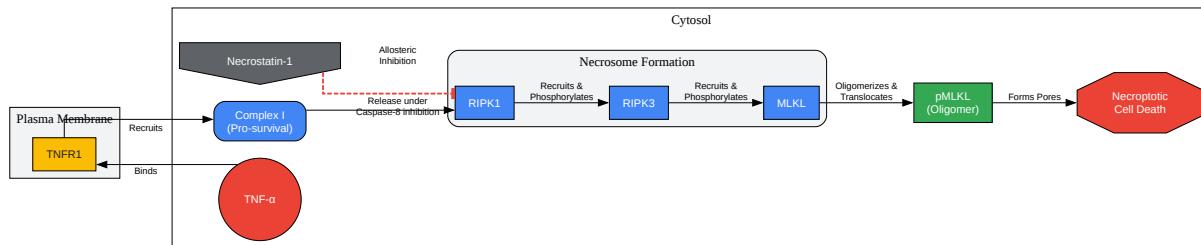
## Chemical Identity and Physicochemical Properties

**Necrostatin-1** is a cell-permeable compound characterized by a core structure comprising an indoleamine moiety linked to a methyl-thiohydantoin group.<sup>[1]</sup> This structure is fundamental to its biological activity.

Property	Value	Reference(s)
IUPAC Name	5-(1H-indol-3-ylmethyl)-3-methyl-2-sulfanylideneimidazolidin-4-one	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	Nec-1, Methyl-thiohydantoin-tryptophan (MTH-Trp)	<a href="#">[4]</a>
CAS Number	4311-88-0	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>13</sub> H <sub>13</sub> N <sub>3</sub> OS	<a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	259.33 g/mol	<a href="#">[2]</a> <a href="#">[6]</a>
SMILES String	CN1C(=O)C(NC1=S)CC2=CN C3=CC=CC=C32	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	TXUWMXQFNYDOEZ- UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in DMSO (e.g., 14-25 mg/mL) and Ethanol (e.g., 3-5 mg/mL)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>

## Mechanism of Action: Inhibition of RIPK1

**Necrostatin-1** functions as a potent and selective allosteric inhibitor of RIPK1, the key upstream kinase in the necroptosis pathway.[\[1\]](#)[\[8\]](#)[\[9\]](#) It does not compete with ATP. Instead, it binds to a hydrophobic pocket within the RIPK1 kinase domain, stabilizing the enzyme in an inactive conformation.[\[1\]](#)[\[8\]](#) This inhibitory action prevents the crucial autophosphorylation of RIPK1 at serine residues (such as Ser166), which is the catalytic step required for the recruitment and activation of downstream signaling partners.[\[10\]](#)[\[11\]](#) By locking RIPK1 in this inactive state, **Necrostatin-1** effectively blocks the formation of the "necrosome," a signaling complex composed of RIPK1, RIPK3, and the pseudokinase Mixed Lineage Kinase Domain-Like (MLKL), thereby halting the entire necroptotic cascade.[\[12\]](#)[\[13\]](#)



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Necrostatin-1 analogues: critical issues on the specificity, activity and in vivo use in experimental disease models - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Necrostatin-1 | C13H13N3OS | CID 2828334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Necrostatin-1, necroptosis inhibitor (CAS 4311-88-0) | Abcam [abcam.com]
- 4. Necrostatin-1 [sigmaaldrich.com]
- 5. caymanchem.com [caymanchem.com]
- 6. Necrostatin-1 [sigmaaldrich.com]
- 7. Necrostatin-1s | Cell Signaling Technology [cellsignal.com]
- 8. invitrogen.com [invitrogen.com]
- 9. researchgate.net [researchgate.net]
- 10. selleckchem.com [selleckchem.com]
- 11. Necrostatin-1 Prevents Necroptosis in Brains after Ischemic Stroke via Inhibition of RIPK1-Mediated RIPK3/MLKL Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 12. media.sciltp.com [media.sciltp.com]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Necrostatin-1]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1678002#understanding-the-chemical-structure-of-necrostatin-1\]](https://www.benchchem.com/product/b1678002#understanding-the-chemical-structure-of-necrostatin-1)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)